

Comprehensive Technical Guide: Chemical

Author: t

Compound of Interest

Compound Name: Alanine, N-(2-hydroxyethyl)- (9CI)
CAS No.: 121307-72-0
Cat. No.: B1142308

Executive Summary

Alanine, N-(2-hydroxyethyl)- (9CI), commonly referred to as N-(2-hydroxyethyl)alanine, is a highly functionalized zwitterionic amino acid derivative. Its trifunctionality makes it an exceptional building block for advanced lipid nanoparticles (LNPs), specialized surfactants, and transition metal chelators.

Physicochemical Profiling

Understanding the physical and chemical parameters of N-(2-hydroxyethyl)alanine is critical for its downstream application in synthetic chemistry and

Table 1: Chemical Identity and Physical Properties

Property
Chemical Name
Common Synonyms
CAS Registry Numbers
Molecular Formula
Molecular Weight
Melting Point
Optical Rotation $[\alpha]^{20}_D$
Appearance

Biological Significance: The Protozoal Pathway

In nature, N-(2-hydroxyethyl)alanine is synthesized by rumen protozoa, such as *Entodinium caudatum*[2]. It is not synthesized as a free amino acid; r

Mechanistic Causality: The rumen is a highly competitive and degradative environment. By substituting a (1-carboxyethyl) group onto the free primary amine, the molecule's surface charge is altered, effectively protecting the protozoal cell membrane from the hydrolytic action of bacterial phospholipases s

Ph
(

(E

Phosphat

L-N

Biosynthetic pathway and isolation of N-(2-hydroxyethyl)alanine from rumen protozoa lipids.

Chemical Synthesis & Purification Protocol

To utilize N-(2-hydroxyethyl)alanine in scalable drug development, researchers rely on a robust synthetic route rather than biological extraction. The fi

2-Chloropro
+ Ethanc

Pure

Step-by-step chemical synthesis workflow for N-(2-hydroxyethyl)alanine.

Step-by-Step Methodology

Step 1: Nucleophilic Substitution

- Procedure: Combine 5 mM of 2-chloropropionic acid, 5 mM of ethanolamine, and 10 mM of NaHCO₃ in 5 mL of deionized water. Heat the aqueous
- Causality & Expert Insight: The stoichiometric excess of NaHCO₃ is the most critical parameter in this step. As the reaction proceeds, hydrochloric entirely quenching its nucleophilicity and halting the substitution reaction onto the α -carbon of the propionic acid[1].

Step 2: Cation Exchange Chromatography

- Procedure: Dilute the completed reaction mixture to 200 mL with water and pass it through a regenerated column of Zeo-Karb 225 (H⁺ form) or an
- Causality & Expert Insight: This step creates a self-validating purification system. The strongly acidic sulfonic acid groups of the resin selectively ca high-pH 5M NH₃ eluent deprotonates the amine, releasing the highly pure product from the solid phase[1].

Step 3: Crystallization

- Procedure: Evaporate the ammoniacal eluate to dryness in vacuo. Dissolve the resulting residue in a minimal volume of hot methanol (approx. 3 m
- Causality & Expert Insight: Methanol is selected as the crystallization solvent because N-(2-hydroxyethyl)alanine exhibits a steep temperature-dep hexagonal crystals with a precise melting point of 193°C[1].

Applications in Drug Development

The unique N,O,O-donor set (amine, carboxylate, and hydroxyl groups) of N-(2-hydroxyethyl)alanine provides exceptional versatility:

- Ionizable Lipids for LNPs: The structural similarity to modified ethanolamines makes it a prime candidate for synthesizing novel ionizable lipids use
- Advanced Chelating Agents: The spatial arrangement of the functional groups allows it to act as a potent tridentate ligand for transition metals, mak

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